

"2-(Chloromethyl)-2-methyloxane molecular structure and weight"

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Compound of Interest

Compound Name: 2-(Chloromethyl)-2-methyloxane

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An In-depth Technical Guide to **2-(Chloromethyl)-2-methyloxane**: Synthesis, Structure, and Application

Abstract

This technical guide provides a comprehensive overview of **2-(Chloromethyl)-2-methyloxane** (also known as 2-(Chloromethyl)-2-methyloxirane), a bifunctional reagent of significant interest in modern organic synthesis and medicinal chemistry.^[1] Its unique structure, which combines a strained oxirane ring with a reactive primary alkyl chloride, offers two distinct points for chemical modification, making it a valuable building block for complex molecular architectures. ^[1] This document details the compound's chemical identity, physicochemical properties, and spectroscopic signature. It further provides a field-proven protocol for its synthesis, delves into its core reactivity and mechanistic pathways, and explores its applications in pharmaceutical and polymer sciences. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile intermediate in their work.

Chemical Identity and Physicochemical Properties

2-(Chloromethyl)-2-methyloxane, registered under CAS Number 598-09-4, is a chiral molecule featuring a quaternary stereocenter at the C2 position of the oxirane ring.^{[1][2][3][4][5]}

Its identity is defined by several key descriptors and properties, which are crucial for its application in controlled chemical synthesis.

The fundamental properties of this compound are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(chloromethyl)-2-methyloxirane	[1][2]
Synonyms	2-(Chloromethyl)-1,2-epoxypropane, Methylepichlorohydrin	[3][6]
CAS Number	598-09-4	[2]
Molecular Formula	C ₄ H ₇ ClO	[1][2][3]
Molecular Weight	106.55 g/mol	[1][2][3]
Physical Form	Colorless to almost colorless clear liquid	[6]
Boiling Point	148 °C at 760 mmHg	
Flash Point	30 °C	

Structural Elucidation and Spectroscopic Signature

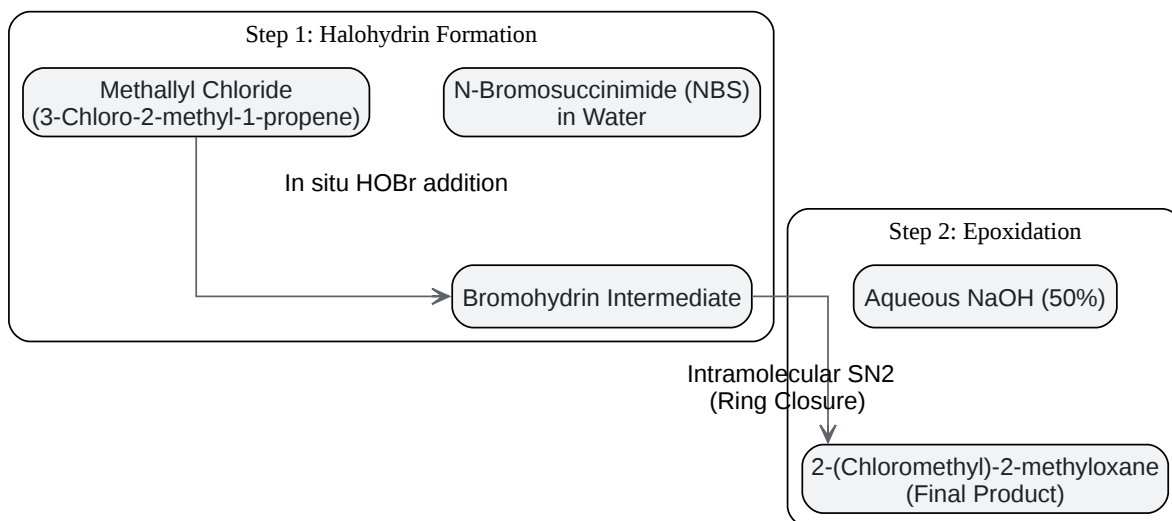
The validation of the molecular structure of **2-(Chloromethyl)-2-methyloxane** is unequivocally achieved through a combination of standard spectroscopic techniques. Each method provides a unique and complementary piece of the structural puzzle, ensuring a self-validating system for identity and purity confirmation.

Technique	Expected Signature	Rationale & Confirmation
^1H NMR	Resonances for methyl (CH_3) protons and two distinct sets of methylene (CH_2) protons (oxirane ring and chloromethyl group).	Confirms the presence and connectivity of all proton-containing groups. [1]
^{13}C NMR	Signals for the quaternary ($\text{C}2$) and methylene ($\text{C}3$) carbons of the oxirane ring; a signal for the methyl carbon; and a signal for the chloromethyl carbon.	Defines the carbon skeleton of the substituted oxirane. [1]
IR Spectroscopy	Characteristic C-O-C stretching vibrations for the epoxide ring; a distinct C-Cl stretching band.	Confirms the presence of the key functional groups (oxirane and alkyl chloride). [1]
Mass Spectrometry	A molecular ion peak (M^+) at $m/z \approx 106.5$. Characteristic fragmentation patterns (e.g., loss of Cl, CH_3 , or CH_2Cl).	Confirms the molecular weight of the compound. [1]

Synthesis Methodology: Epoxidation of Methallyl Chloride

A robust and widely cited method for the synthesis of **2-(Chloromethyl)-2-methyloxane** involves the epoxidation of 3-chloro-2-methyl-1-propene (methallyl chloride). This two-step process proceeds through a stable halohydrin intermediate, offering high yields and control.

Synthesis Workflow



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Caption: Synthesis workflow for **2-(Chloromethyl)-2-methyloxane**.

Detailed Experimental Protocol

Objective: To synthesize **2-(Chloromethyl)-2-methyloxane** from methallyl chloride via a halohydrin intermediate.^[1]

Materials:

- Methallyl chloride (3-chloro-2-methyl-1-propene)
- N-bromosuccinimide (NBS)
- Sodium hydroxide (NaOH), 50% aqueous solution
- Deionized water

- Anhydrous sodium sulfate (Na_2SO_4)
- 1-liter reactor with vigorous stirring capability and a cooling bath

Procedure:

- Halohydrin Formation:
 - Charge the 1-liter reactor with 375 mL of water and 73.5 mL (0.75 mol) of methallyl chloride.^[1]
 - With vigorous stirring at room temperature, add 133.5 g (1.0 eq) of N-bromosuccinimide in portions.
 - Causality Insight: NBS reacts with water to generate hypobromous acid (HOBr) in situ. The HOBr then adds across the double bond of methallyl chloride according to Markovnikov's rule, with the electrophilic bromine adding to the less substituted carbon and the hydroxyl group adding to the more substituted carbon, forming the stable bromohydrin intermediate.^[1] Controlling the addition rate is crucial to manage any exotherm.
 - Continue stirring the mixture overnight to ensure the reaction proceeds to completion.^[1]
- Epoxidation (Ring Closure):
 - Cool the reaction mixture to 10°C using an ice bath.^[1]
 - Slowly add an aqueous 50% sodium hydroxide solution (0.75 mol) dropwise. The internal temperature must be carefully maintained between 20-25°C.
 - Causality Insight: The hydroxide ion acts as a base, deprotonating the hydroxyl group of the halohydrin. The resulting alkoxide performs an intramolecular $\text{S}_\text{N}2$ attack on the carbon bearing the bromine atom, displacing the bromide ion and forming the strained three-membered oxirane ring. This cyclization is an exothermic process, necessitating controlled addition and cooling to prevent side reactions.^[1]
- Work-up and Purification:

- After the base addition is complete, cease stirring and allow the mixture to stand for 2 hours. The denser organic product will separate as a lower phase.^[1]
- Separate the lower organic phase.
- Dry the organic layer over anhydrous sodium sulfate to remove residual water.
- The crude product can be purified by vacuum distillation to yield the final, high-purity compound.^[1]

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **2-(Chloromethyl)-2-methyloxane** stems from its bifunctional nature. It possesses two distinct electrophilic sites, allowing for sequential or orthogonal synthetic strategies, which is highly valuable in drug development.^[1]

Caption: Dual electrophilic sites of **2-(Chloromethyl)-2-methyloxane**.

- Reactions of the Oxirane Ring (Site A): The strained three-membered ring is susceptible to nucleophilic attack, leading to ring-opening. This reaction can be catalyzed by either acid or base, providing access to a variety of substituted alcohols. This pathway is fundamental for building larger molecular scaffolds.^[6]
- Reactions of the Chloromethyl Group (Site B): Independent of the epoxide, the chloromethyl group is a primary electrophilic site. It readily undergoes S_N2 displacement by a wide range of nucleophiles (e.g., amines, thiols, cyanides). This allows for the introduction of diverse functional groups, making the molecule a versatile building block.^[1]

Applications in Research and Drug Development

The dual reactivity of **2-(Chloromethyl)-2-methyloxane** makes it a powerful intermediate for constructing complex molecules.^[1]

- Pharmaceutical Synthesis: In drug development, epoxides are highly prized intermediates. The ability to perform sequential or orthogonal reactions on the two distinct electrophilic sites of this molecule allows for the efficient assembly of complex drug candidates.^{[1][7]}

- **Polymer Chemistry:** It serves as a monomer or a cross-linking agent in the synthesis of polymers such as polyester resins and polyethers.[1] The epoxide can undergo ring-opening polymerization, while the chloro group can be used for subsequent polymer modification.[1]
- **Agrochemicals:** The compound is a known intermediate in the preparation of the fungicide prothioconazole, highlighting its utility in industrial-scale synthesis.[1]

Safety and Handling

2-(Chloromethyl)-2-methyloxane is a hazardous chemical and must be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

- **GHS Hazard Classification:** The United Nations designated GHS hazard class pictograms are Flammable, Corrosive, and Irritant, with a signal word of "Danger".[1][2]
- **Hazard Statements:** H226 (Flammable liquid and vapor), H314 (Causes severe skin burns and eye damage).[2]
- **Precautions:** It is a skin and respiratory irritant.[6] Proper handling and safety precautions are essential in all laboratory and industrial settings.[6]

Conclusion

2-(Chloromethyl)-2-methyloxane is a highly versatile and reactive intermediate with significant potential for researchers in organic synthesis, materials science, and drug discovery. Its well-defined structure, predictable reactivity at two distinct functional groups, and established synthetic protocols make it a reliable tool for the construction of complex molecular targets. Understanding its spectroscopic signature, handling requirements, and mechanistic behavior is key to effectively and safely utilizing this potent chemical building block.

References

- An In-depth Technical Guide to the Synthesis of 2-(Chloromethyl)-2-methyloxirane.
- CAS 598-09-4: 2-(Chloromethyl)-2-methyloxirane.
- 2-(Chloromethyl)-2-methyloxirane | C₄H₇ClO | CID 95220.

- 2-(Chloromethyl)-2-methyloxirane | CAS 598-09-4.
- 598-09-4|2-(Chloromethyl)-2-methyloxirane.
- 2-(Chloromethyl)-2-methyloxirane | China | Manufacturer.
- 2-(Chloromethyl)-2-methyloxirane | 598-09-4.
- 2-(Chloromethyl)-2-methyloxirane | C₄H₇ClO | CID 95220 - General Information.
- 2-(Chloromethyl)oxirane;2-methyloxirane | C₆H₁₁ClO₂ | CID 87361929.
- 2-(Chloromethyl)-2-methyloxirane | 598-09-4 - Properties.
- 2-(Chloromethyl)-2-methyloxirane - Product Information.
- 2-(chloromethyl)-2-methyloxirane - Chemical Synthesis Database.
- The synthesis of 2-substituted - epichlorohydrins and their reactions.
- Chemical Properties of 2-Chloro-2-methylhexane (CAS 4398-65-6).
- 2-Chloro-2-methylhexane - NIST WebBook.
- 2-(Chloromethyl)-4-methyloxane | C₇H₁₃ClO | CID 173172052.
- Synthesis of 2-(chloromethyl)- and... | Download Scientific Diagram.
- Technical Guide: Synthesis, Properties, and Applications of Chloromethylated Naphthalene Derivatives in Drug Discovery.
- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review.

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Sources

- [1. benchchem.com \[benchchem.com\]](#)
- [2. 2-\(Chloromethyl\)-2-methyloxirane | C4H7ClO | CID 95220 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. 598-09-4|2-\(Chloromethyl\)-2-methyloxirane|BLD Pharm \[bldpharm.com\]](#)
- [5. 2-\(Chloromethyl\)-2-methyloxirane | China | Manufacturer | career henan chemical co \[m.chemicalbook.com\]](#)
- [6. CAS 598-09-4: 2-\(Chloromethyl\)-2-methyloxirane \[cymitquimica.com\]](#)
- [7. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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